

Structural Elucidation and Spectral Analysis of 2-(2-Chloroethoxy)-1,3-dimethoxybenzene

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)-1,3-dimethoxybenzene

CAS No.: 24251-50-1

Cat. No.: B1338896

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Technical Guide for Structural Validation

Introduction & Scope

This guide details the structural characterization of **2-(2-chloroethoxy)-1,3-dimethoxybenzene** (CAS: 14804-31-0 / Analogous derivatives), a functionalized aromatic ether often utilized as a building block in the synthesis of pharmacophores (e.g., sigma receptor ligands) and supramolecular hosts.

The molecule is structurally derived from syringol (2,6-dimethoxyphenol) via O-alkylation. Its high degree of symmetry presents a distinct NMR signature that serves as an excellent case study for distinguishing equivalent nuclei and identifying substituent effects in crowded aromatic systems.

Target Audience: Medicinal Chemists, Analytical Scientists, and Process Development Engineers.

Synthesis Context & Sample Origin

To accurately interpret the NMR spectrum, one must understand the sample's chemical history. Impurities from the synthesis often appear in the aliphatic region (alkyl halides) or the phenolic region (unreacted starting material).

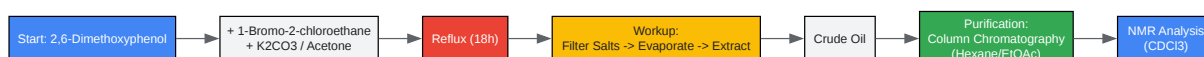
Standard Synthesis Protocol

The compound is typically synthesized via the Williamson ether synthesis.

- Reagents: 2,6-Dimethoxyphenol (Syringol), 1-Bromo-2-chloroethane (excess), Potassium Carbonate ().
- Solvent: Acetone or DMF (anhydrous).
- Conditions: Reflux for 12–24 hours.
- Workup: Filtration of salts, removal of solvent, and extraction (EtOAc/Water).

Critical Impurity Markers:

- Unreacted Syringol: Broad singlet ~5.5–6.0 ppm (Phenolic OH).
- 1-Bromo-2-chloroethane: Triplet ~3.6 ppm ().^[1]



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Figure 1: Synthetic workflow and isolation path for **2-(2-chloroethoxy)-1,3-dimethoxybenzene**.

1H NMR Spectral Analysis

Solvent:

(Chloroform-d) | Frequency: 400 MHz standard

The molecule possesses a

axis of symmetry passing through the C2 and C5 carbons. This renders the two methoxy groups equivalent and the C4/C6 aromatic protons equivalent.

Predicted Spectral Data Table

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment	Structural Fragment
6.95 - 7.05	Triplet (t)	1H		H-5	Aromatic (Meta to alkoxy)
6.55 - 6.65	Doublet (d)	2H		H-4, H-6	Aromatic (Ortho to alkoxy)
4.20 - 4.28	Triplet (t)	2H			Ethoxy linker (Next to O)
3.85	Singlet (s)	6H	-		Methoxy groups (x2)
3.75 - 3.82	Triplet (t)	2H			Ethoxy linker (Next to Cl)

Detailed Interpretation

- Aromatic Region (

System):

- The proton at C5 appears as a triplet because it couples with the two equivalent protons at C4 and C6.
- The protons at C4 and C6 appear as a doublet because they couple only to H5.
- Note: In 1,2,3-trialkoxybenzenes, the chemical shift difference between H5 and H4/6 can be small. If the resolution is low, this may appear as a multiplet, but at 400 MHz, the triplet/doublet pattern is distinct.
- Aliphatic Region:
 - Methoxy Singlet: The intense singlet at ~3.85 ppm integrates to 6 protons, confirming the presence of two symmetric methoxy groups.
 - Ethoxy Linker: The ethylene bridge shows two triplets. The triplet further downfield (~4.25 ppm) corresponds to the methylene group attached to the phenolic oxygen () due to the strong electronegative deshielding of the oxygen. The triplet at ~3.80 ppm corresponds to the methylene attached to chlorine ().

¹³C NMR Spectral Analysis

Solvent:

| Reference: 77.16 ppm (Triplet)[2]

The symmetry of the molecule reduces the number of unique carbon signals observed.[3]

Predicted Spectral Data Table

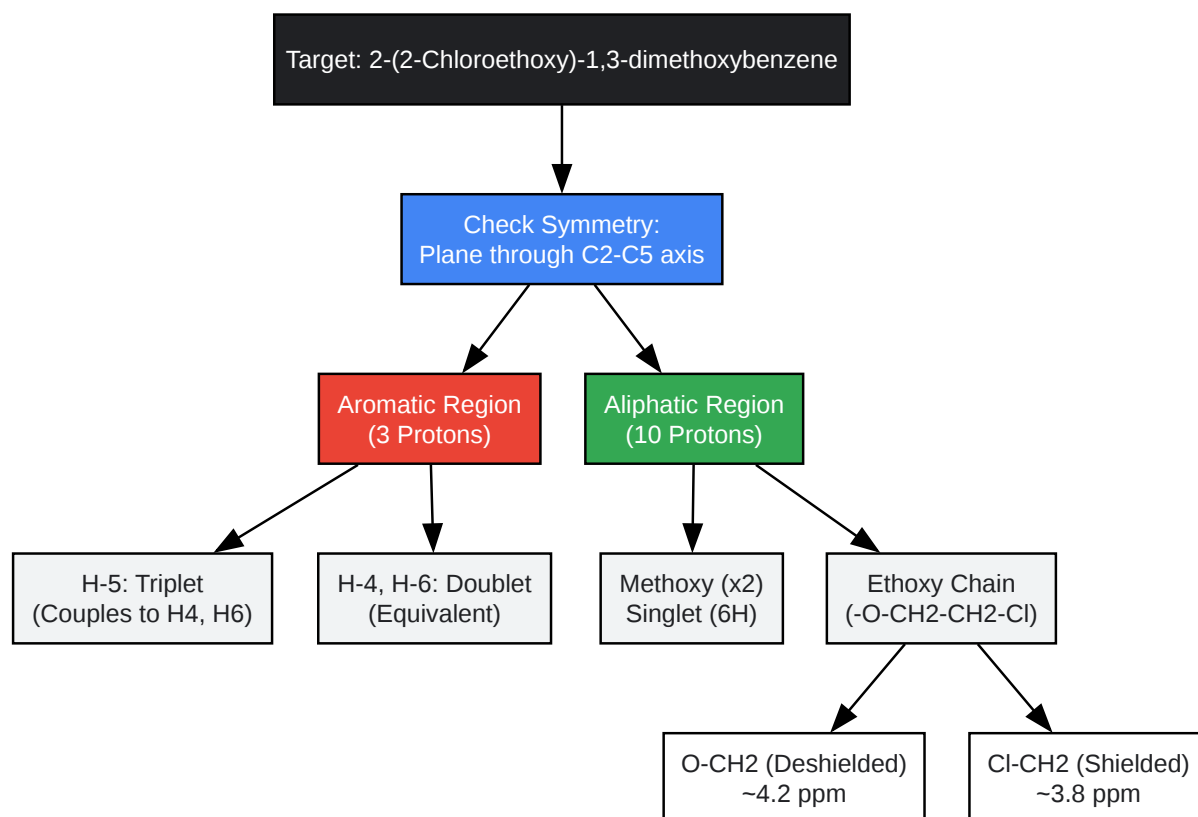
Chemical Shift (, ppm)	Carbon Type	Assignment	Reasoning
153.5	Quaternary (Cq)	C-1, C-3	Ipso-carbons bearing Methoxy groups.
138.0	Quaternary (Cq)	C-2	Ipso-carbon bearing the Chloroethoxy group. Shifted upfield relative to C1/3 due to steric compression.
124.0	Methine (CH)	C-5	Para to the central alkoxy group.
106.5	Methine (CH)	C-4, C-6	Ortho to methoxy groups (shielded by resonance).
72.1	Methylene ()		Ether linkage carbon.
56.2	Methyl ()		Methoxy carbons (equivalent).
42.5	Methylene ()		Alkyl chloride carbon.

Mechanistic Insight

- **Symmetry Simplification:** Despite having 10 carbons, the spectrum will only display 7 distinct signals.
- **Steric Compression:** The C-2 carbon (approx 138 ppm) is sandwiched between two methoxy groups. This steric crowding often prevents the signal from appearing as far downfield as a typical phenol ether carbon (usually >145 ppm), distinguishing it from C-1 and C-3.

Logic & Assignment Workflow

The following diagram illustrates the logical flow used to assign the specific signals based on connectivity and symmetry.



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Figure 2: Spectral assignment logic tree demonstrating the impact of molecular symmetry on signal multiplicity.

Experimental Protocol for Validation

To reproduce these results in the lab, follow this standardized acquisition protocol.

Sample Preparation[1][6][8][9][10][11][12]

- Mass: Weigh 10–15 mg of the purified oil/solid.
- Solvent: Dissolve in 0.6 mL of

(99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal standard.

- Tube: Use a high-quality 5mm NMR tube (Wilmad 507-PP or equivalent) to minimize shimming errors.

Acquisition Parameters (400 MHz)

- Pulse Sequence: zg30 (Standard 30° pulse).
- Relaxation Delay (D1): 1.0 seconds (increase to 5.0s for quantitative integration).
- Number of Scans (NS): 16 (1H), 1024 (13C).
- Spectral Width: 0–12 ppm (1H), 0–200 ppm (13C).
- Temperature: 298 K ().

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Standard text for fragment-based shift prediction).
- National Institute of Advanced Industrial Science and Technology (AIST). (2023). Spectral Database for Organic Compounds (SDBS). (Precursor spectral data for correlation).
- PubChem. (2024). 1-(2-chloroethoxy)-2-methoxybenzene (Analogous structure). National Library of Medicine. .
- Reich, H. J. (2023). Structure Determination Using NMR. University of Wisconsin-Madison. (Source for chemical shift increments and coupling constants).[2][3][4][5][6]

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Sources

- [1. 1,3-Dimethoxybenzene\(151-10-0\) 1H NMR spectrum \[chemicalbook.com\]](#)
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- [3. web.mnstate.edu \[web.mnstate.edu\]](#)
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